

Cefcapene pivoxil hydrochloride hydrate five day vs ten day treatment regimen

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

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Comparison of Cefcapene Pivoxil Treatment Regimens

Infection Type	Comparator	Study Design & Duration	Key Efficacy Outcomes	Safety Findings
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| **GAS Pharyngitis in Children** [1] | 5-day CFPN-PI vs. 10-day CFPN-PI vs. 10-day Amoxicillin (AMPC) | **Prospective, multicenter, randomized, open-label** N=250 children (6 months-12 years) | **Bacteriological Eradication:** • 5-day CFPN-PI: 93.8% • 10-day CFPN-PI: 96.2% • 10-day AMPC: 91.7%

Clinical Cure Rate: 100% in all three groups [1] | **Diarrhea:** Infrequent in all groups. **Rash:** 6 patients (8.0%) in the 10-day AMPC group [1] | | **Recurrent GAS Pharyngitis in Children** [2] | 5-day Cefditoren Pivoxil vs. 10-day Cefditoren Pivoxil | **Randomized** study N=226 children with recurrence history | **Clinical Recurrence:** • 5-day group: 7/77 (9.1%) • 10-day group: 1/149 (0.7%) - significantly lower [2] | Information not specified in abstract | | **Acute Rhinosinusitis in Adults** [3] | CFPN-PI vs. Amoxicillin-Clavulanate (AMC) | **Randomized, double-blinded, open-label** 14-day treatment N=49 (evaluable) | **Improvement Rate:** • CFPN-PI: 96% • AMC: 95.8% No significant difference in symptom resolution [3] | **Diarrhea:** • CFPN-PI: 1 patient • AMC: 6 patients (p=0.04) [3] |

Detailed Experimental Protocols

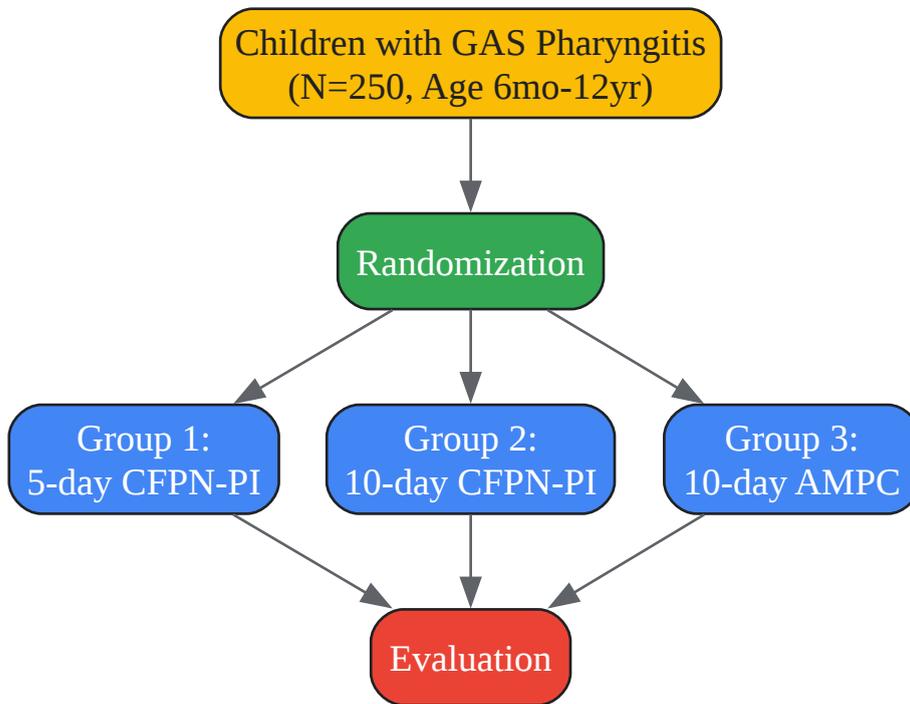
The robust findings in the table above are derived from structured clinical trials. Here are the detailed methodologies for the key studies cited.

Pediatric GAS Pharyngitis Study [1]

This study demonstrates the non-inferiority of a 5-day CFPN-PI regimen for uncomplicated cases.

- **Objective:** To compare the bacteriological and clinical efficacy and safety of 5-day CFPN-PI with 10-day CFPN-PI or Amoxicillin (AMPC) in children with GAS pharyngitis.
- **Patient Population:** 250 children (age 6 months to 12 years) from 12 pediatric clinics with confirmed GAS via throat culture.
- **Intervention Groups:** Patients were randomized into three groups:
 - Group 1: CFPN-PI (9-10 mg/kg) three times daily for 5 days.
 - Group 2: CFPN-PI (9-10 mg/kg) three times daily for 10 days.
 - Group 3: AMPC (dose not specified) three times daily for 10 days.
- **Primary Endpoints:**
 - **Bacteriological Eradication:** Assessed by throat culture at the end of treatment.
 - **Clinical Cure Rate:** Resolution of signs and symptoms of acute pharyngitis at the end of therapy.
 - **Relapse Rate:** Recurrence of GAS and symptoms during the follow-up period.
- **Statistical Analysis:** Comparative analysis of eradication, cure, and relapse rates between the three groups, with no significant differences found.

The design and flow of this study can be visualized as follows:



Primary Endpoints

- Bacteriological Eradication
- Clinical Cure Rate

- Relapse Rate

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Adult Acute Rhinosinusitis Study [3]

This study highlights the comparable efficacy but superior gastrointestinal tolerance of CFPN-PI.

- **Objective:** To compare the clinical efficacy and tolerance of CFPN-PI and Amoxicillin-Clavulanate (AMC) in adults with Acute Presumed Bacterial Rhinosinusitis (ARS).
- **Patient Population:** 60 patients over 15 years of age diagnosed with ARS (25 in CFPN-PI and 24 in AMC group after exclusions).
- **Intervention Groups:**
 - Group A: CFPN-PI (150 mg) three times daily for 2 weeks.
 - Group B: AMC (625 mg, amoxicillin 500 mg) three times daily for 2 weeks.
- **Assessment Methods:**

- **Clinical Symptoms:** Evaluated on days 0, 7, 14, and 28.
- **Objective Findings:** Nasal endoscopy and paranasal sinus X-rays.
- **Safety Monitoring:** Recorded adverse reactions, particularly gastrointestinal complications.
- **Statistical Analysis:** Demographics and clinical characteristics were compared. Efficacy was analyzed based on improvement rates and symptom changes. The incidence of adverse reactions was compared using Fisher's exact test.

Key Clinical and Research Implications

- **Condition-Specific Duration:** The 5-day regimen of CFPN-PI is a viable and effective option for **first-time, uncomplicated GAS pharyngitis** in children, potentially improving adherence and reducing overall drug exposure [1]. However, for children with a **history of recurrent GAS pharyngitis**, a 10-day course of a cephalosporin may be necessary to prevent relapse [2].
- **Favorable Safety Profile:** Across multiple studies, CFPN-PI demonstrates a consistently lower incidence of gastrointestinal adverse effects, particularly diarrhea, compared to amoxicillin-based therapies (AMPC and AMC) [1] [3].
- **Considerations for Special Populations:** A recent 2024 prospective cohort study indicates that exposure to CFPN-PI during the first trimester of pregnancy was **not associated with a significantly increased risk of major malformations** in newborns, providing important safety data for use in this population [4].

In summary, the choice between a 5-day and 10-day regimen of Cefcapene Pivoxil should be guided by the specific clinical context, particularly whether the infection is initial or recurrent.

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